

# In-Depth Technical Guide: (2,3-dihydrobenzo[b]dioxin-5-yl)methanol

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## Compound of Interest

**Compound Name:** 2,3-Dihydro-1,4-benzodioxin-5-ylmethanol

**Cat. No.:** B150970

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization data and experimental protocols for the compound (2,3-dihydrobenzo[b]dioxin-5-yl)methanol. The information is curated for professionals in research and drug development who require detailed chemical and physical properties for this compound.

## Core Characterization Data

(2,3-dihydrobenzo[b]dioxin-5-yl)methanol is a yellow oil under standard conditions. The fundamental physicochemical properties of this compound are summarized in the table below, providing a foundational dataset for laboratory and development applications.

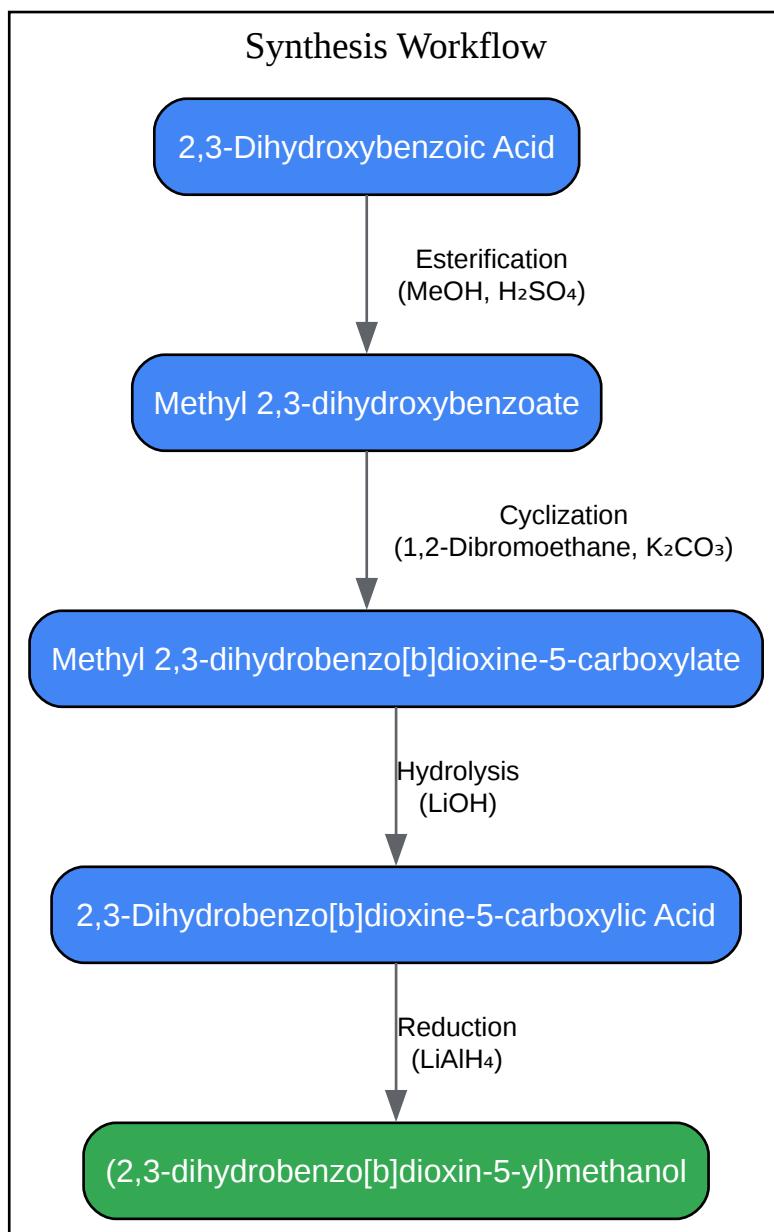
Property	Value	Reference
CAS Number	274910-19-9	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	166.17 g/mol	<a href="#">[1]</a>
Melting Point	54 °C	
Boiling Point	94-97 °C at 0.28 Torr	

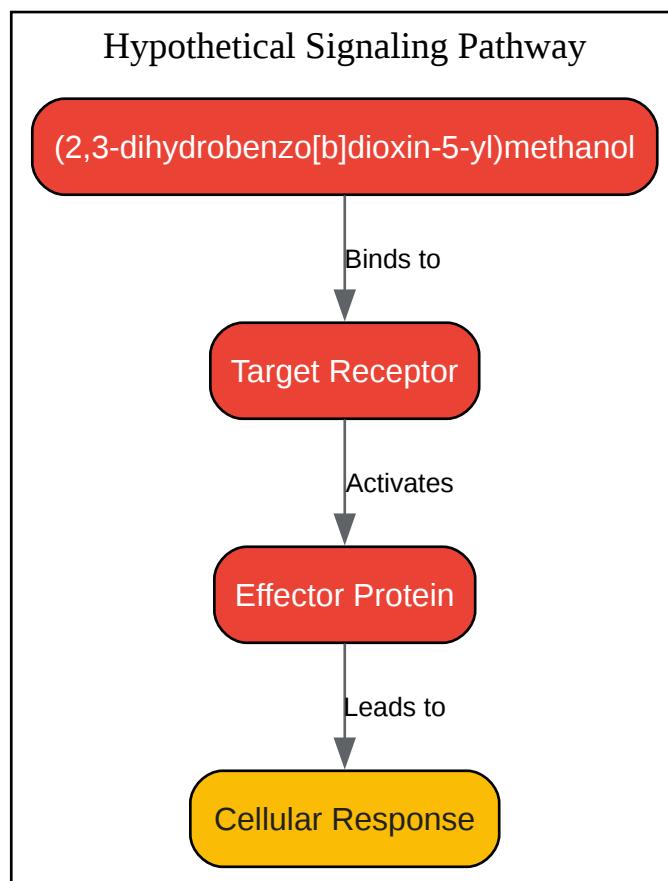
## Synthesis Protocol

A common and effective method for the synthesis of (2,3-dihydrobenzo[b]dioxin-5-yl)methanol involves the reduction of its corresponding carboxylic acid, 2,3-dihydrobenzo[b]dioxine-5-carboxylic acid. Lithium aluminum hydride ( $\text{LiAlH}_4$ ) is a potent reducing agent suitable for this transformation.<sup>[2][3][4][5]</sup>

## Experimental Workflow: Synthesis via Reduction

The logical workflow for the synthesis of (2,3-dihydrobenzo[b]dioxin-5-yl)methanol is depicted below. This process begins with the readily available starting material, 2,3-dihydroxybenzoic acid, and proceeds through cyclization and subsequent reduction to yield the target alcohol.





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## References

- 1. (2,3-Dihydrobenzo[b][1,4]dioxin-5-yl)methanol , 97% , 274910-19-9 - CookeChem [cookechem.com]
- 2. orgosolver.com [orgosolver.com]
- 3. chemguide.co.uk [chemguide.co.uk]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]

- 5. chem.libretexts.org [chem.libretexts.org]
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